

Application Notes: Quinoline Yellow as a pH Indicator in Acidic Environments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid yellow 3

Cat. No.: B7818542

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of Quinoline Yellow (WS - Water Soluble) as a pH indicator for titrations and other applications in acidic environments.

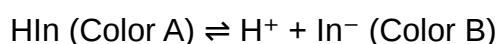
Introduction

Quinoline Yellow WS (Water Soluble), also known as **C.I. Acid Yellow 3**, is a synthetic dye commonly used in food, cosmetics, and pharmaceuticals.^[1] In the context of analytical chemistry, it serves as a pH indicator, particularly useful for titrations in highly acidic conditions due to its low pKa value.^{[2][3]} The color transition of Quinoline Yellow occurs in a pH range that is often challenging for more common indicators.

Principle of Operation

Like other pH indicators, Quinoline Yellow WS is a weak acid that exhibits a distinct color change as it transitions between its protonated (acidic) and deprotonated (basic) forms. The equilibrium between these two forms is dependent on the hydrogen ion (H⁺) concentration in the solution. The pKa of Quinoline Yellow WS is approximately 1.8, indicating that the color change occurs in a very acidic medium.^[3]

The general mechanism for a weak acid indicator (HIn) is as follows:



In strongly acidic solutions ($\text{pH} < \text{pK}_a$), the equilibrium shifts to the left, favoring the protonated form (HIn), which displays "Color A". As the pH increases (becomes less acidic), the equilibrium shifts to the right, favoring the deprotonated form (In^-), which displays "Color B".

Quantitative Data

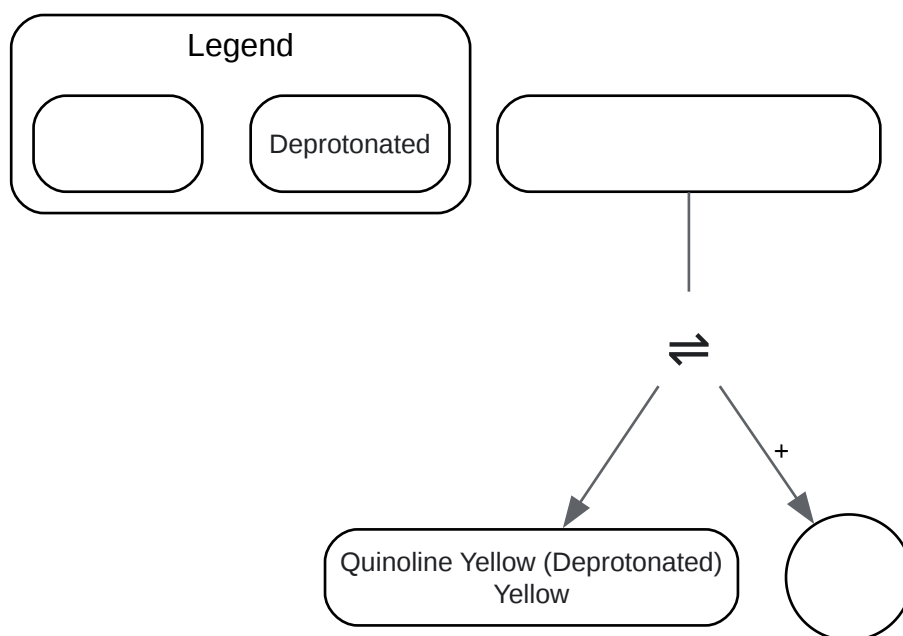
The key quantitative parameters for Quinoline Yellow WS as a pH indicator are summarized in the table below.

Parameter	Value	Reference(s)
Chemical Name	Sodium 2-(1,3-dioxoindan-2-yl)quinolinedisulfonate	[1]
Synonyms	C.I. Acid Yellow 3, Food Yellow 13, D&C Yellow No. 10	[1]
CAS Number	8004-92-0	[2]
pKa	1.8	[3]
pH Transition Range	~1.0 - 2.5	Inferred from pKa
Color in Acidic Form ($\text{pH} < 1.8$)	Greenish-Yellow	[1]
Color in Basic Form ($\text{pH} > 1.8$)	Yellow	Inferred
Stable pH Range	1 - 9	

Signaling Pathway and Experimental Workflow

Chemical Mechanism of Color Change

The color change of Quinoline Yellow is attributed to the protonation and deprotonation of the nitrogen atom in the quinoline ring system. In a highly acidic environment ($\text{pH} < 1.8$), the nitrogen atom accepts a proton, leading to a change in the molecule's electronic structure and thus its light-absorbing properties, resulting in a greenish-yellow color. As the solution becomes less acidic ($\text{pH} > 1.8$), the nitrogen is deprotonated, and the molecule reverts to its yellow form.

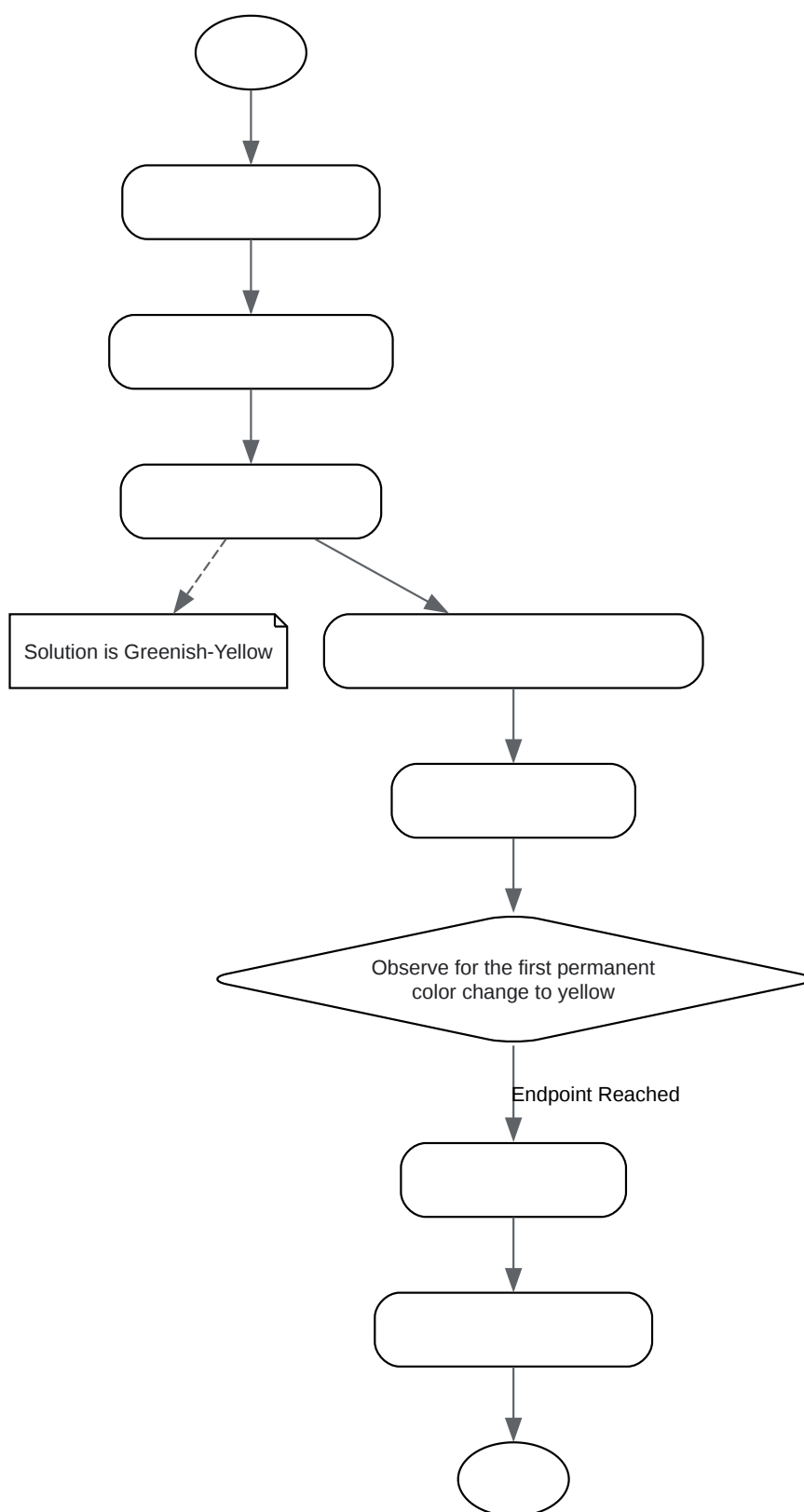


[Click to download full resolution via product page](#)

Caption: Protonation equilibrium of Quinoline Yellow.

Experimental Workflow for Acid-Base Titration

The following diagram illustrates the typical workflow for performing an acid-base titration using Quinoline Yellow as an indicator.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quinoline Yellow WS - Wikipedia [en.wikipedia.org]
- 2. Evaluation of Color Models for Quantitative Determination of Food Dyes using Smartphone-Based Digital Image Analysis | Halim | JKPK (Jurnal Kimia dan Pendidikan Kimia) [jurnal.uns.ac.id]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Quinoline Yellow as a pH Indicator in Acidic Environments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7818542#quinoline-yellow-as-a-ph-indicator-in-acidic-environments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com